

Essential Safety and Operational Protocols for Handling RecG Protein

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Compound of Interest

Compound Name: *RecG protein*

CAS No.: *145137-68-4*

Cat. No.: *B1174793*

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This document outlines critical safety procedures and logistical information for the handling and disposal of **RecG protein** in a laboratory setting. These guidelines are established to ensure the safety of all research personnel and to maintain the integrity of the experimental environment. **RecG protein**, a recombinant protein, is generally handled under Biosafety Level 1 (BSL-1) conditions, which are suitable for work with well-characterized agents not known to consistently cause disease in healthy adult humans.^[1] A thorough risk assessment should always be conducted before commencing any work.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to prevent direct contact and maintain a sterile work environment when handling **RecG protein**.^{[1][2]}

PPE / Safety Measure	Specification	Rationale
Hand Protection	Nitrile or equivalent gloves.[1][2]	Prevents skin contact with the protein solution.[1]
Eye Protection	Safety glasses with side shields or goggles.[1][2]	Protects eyes from potential splashes or aerosols.[1]
Body Protection	Laboratory coat.[1][2]	Protects clothing and skin from contamination.[1]
General Hygiene	Frequent hand washing.	Essential after handling materials and before leaving the laboratory.[1]
Laboratory Practices	No eating, drinking, or applying cosmetics in the lab.	Prevents accidental ingestion of laboratory materials.[1]
Aerosol Containment	Use with adequate ventilation.	Minimizes the potential for inhalation of aerosols.[1]

Experimental Protocols: Handling and Disposal

Receiving and Storage:

- Upon receipt, briefly centrifuge the vial to ensure the contents are at the bottom.[3][4]
- Store the protein solution as recommended by the supplier, typically at -20°C or -80°C for long-term storage.[1][3][4]
- For lyophilized protein, reconstitute in deionized sterile water to a concentration of 0.1-1.0 mg/mL.[3][4]
- For long-term storage, it is recommended to add 5-50% glycerol (final concentration) and aliquot to avoid repeated freeze-thaw cycles.[3][4]

Handling Procedure:

- Before use, inspect the vial containing the **RecG protein** for any damage.[1]

- Don the appropriate PPE, including a lab coat, safety glasses, and nitrile gloves.[1]
- Conduct all work in a designated and properly decontaminated area.

Spill Cleanup:

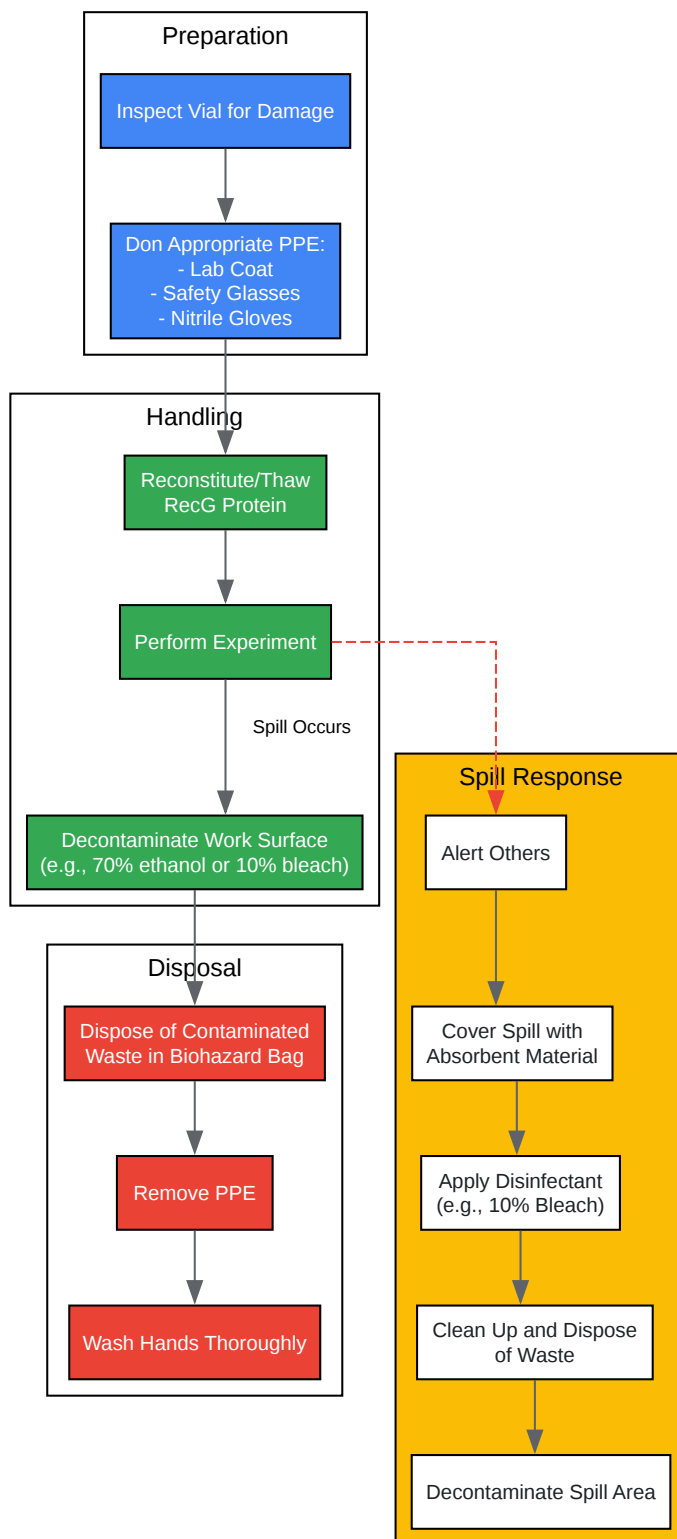
- Immediately alert others in the vicinity of the spill.[1]
- Cover the spill with an absorbent material.[1]
- Apply a 10% bleach solution or another appropriate disinfectant to the spill area and allow for sufficient contact time.[1]
- Wearing appropriate PPE, clean up the spill using absorbent materials and dispose of them as biological waste.[1]
- Thoroughly wash the spill area again with a disinfectant.[1]

Disposal Plan:

As a non-hazardous biological material, **RecG protein** and associated waste can be disposed of following standard laboratory procedures for non-infectious waste.[1] Contaminated materials such as gloves, tubes, and absorbent paper should be collected in a designated biohazard waste container for autoclaving and disposal according to institutional guidelines.

Workflow for Handling RecG Protein

RecG Protein Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **RecG protein**.

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